

Application Notes and Protocols: Asandeutertinib Stock Solution

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Compound of Interest

Compound Name: *Asandeutertinib*

Cat. No.: *B15572018*

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Introduction

Asandeutertinib (Osimertinib-d3, AZD-9291-d3) is a deuterated, third-generation, irreversible Epidermal Growth Factor Receptor (EGFR) Tyrosine Kinase Inhibitor (TKI).^{[1][2]} It is an orally administered, ATP-competitive inhibitor with potential applications in the treatment of advanced EGFR-mutated non-small cell lung cancer (NSCLC).^{[1][2]} Proper preparation and storage of **Asandeutertinib** stock solutions are critical for maintaining its stability and ensuring the accuracy and reproducibility of experimental results. These application notes provide detailed protocols for the preparation and storage of **Asandeutertinib**.

Quantitative Data Summary

The following tables summarize the key quantitative data for the preparation and storage of **Asandeutertinib**.

Table 1: Solubility

Solvent	Concentration	Molarity	Notes
DMSO	125 mg/mL	248.69 mM	Ultrasonic assistance may be required. Use of newly opened, non-hygroscopic DMSO is recommended for optimal solubility.[3]

Table 2: Storage Conditions and Stability

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	MedchemExpress
-20°C	2 years	DC Chemicals	Selleck Chemicals
4°C	2 years	MedchemExpress	
Stock Solution in DMSO	-80°C	1 year	
-80°C	6 months	MedchemExpress, DC Chemicals	
-20°C	1 month	Selleck Chemicals, MedchemExpress	DC Chemicals
4°C	2 weeks	DC Chemicals	

Table 3: Stock Solution Preparation Examples (for a 10 mM stock)

Desired Volume	Mass of Asandeutertininib (MW: 502.63 g/mol)	Volume of DMSO
1 mL	5.026 mg	1 mL
5 mL	25.13 mg	5 mL
10 mL	50.26 mg	10 mL

Experimental Protocols

Protocol 1: Preparation of Asandeutertininib Stock Solution (10 mM in DMSO)

Materials:

- **Asandeutertininib** powder (MW: 502.63 g/mol)
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips
- Vortex mixer
- Water bath sonicator (optional)

Procedure:

- **Equilibration:** Before opening, allow the vial of **Asandeutertininib** powder to equilibrate to room temperature for at least 1 hour. This prevents condensation from forming on the powder.
- **Weighing:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of **Asandeutertininib** powder. For example, for 1 mL of a 10 mM stock solution, weigh 5.026 mg.

- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the **Asandeutertinib** powder. For the 5.026 mg of powder, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for several minutes to dissolve the powder.
- **Sonication (if necessary):** If the compound does not fully dissolve with vortexing, place the tube in a water bath sonicator for 5-10 minute intervals until the solution is clear.
- **Sterilization (optional):** If required for your application (e.g., cell culture), the stock solution can be sterilized by passing it through a 0.22 μm syringe filter into a new sterile tube. Note that this may result in some loss of the solution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Protocol 2: Storage and Handling of Asandeutertinib Stock Solutions

Short-Term Storage (up to 2 weeks):

- Store aliquots at 4°C.

Intermediate-Term Storage (up to 1 month):

- Store aliquots at -20°C.

Long-Term Storage (6 months to 1 year):

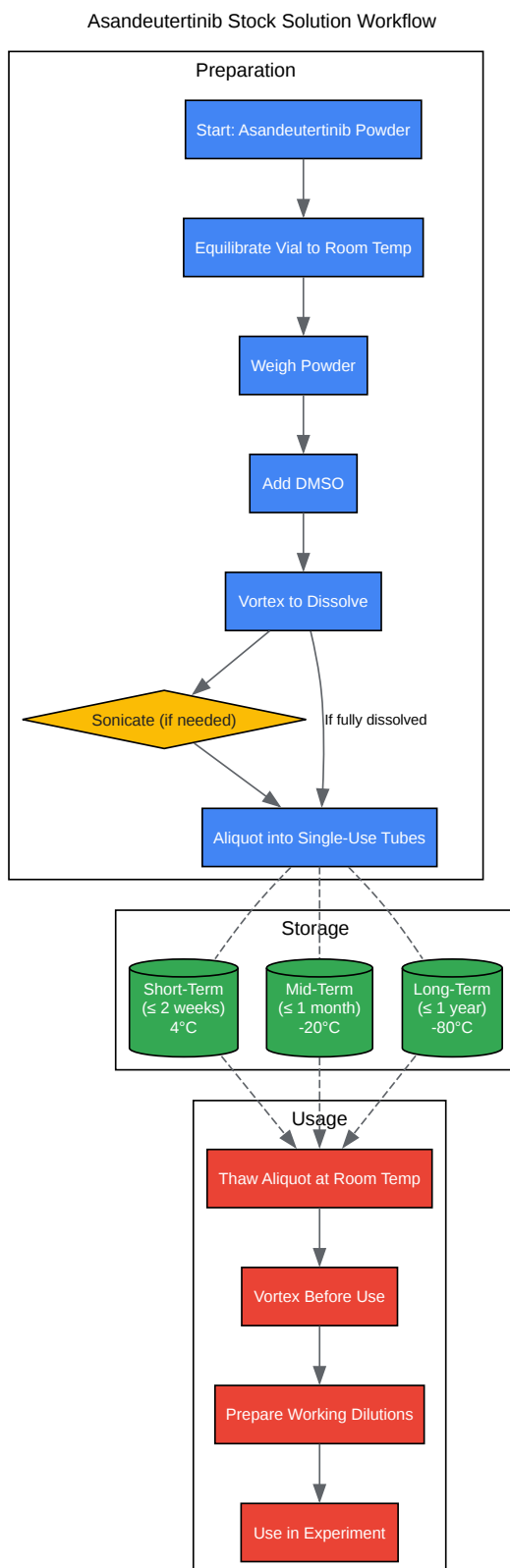
- For maximum stability, store aliquots at -80°C.

Handling for Use:

- When ready to use, remove a single aliquot from the freezer.

- Allow the aliquot to thaw completely at room temperature.
- Briefly vortex the tube to ensure a homogenous solution before making further dilutions.
- It is recommended to prepare fresh working solutions from the stock solution on the day of use.
- Avoid repeated freeze-thaw cycles of the stock solution.

Visualizations



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Caption: Workflow for **Asandeutertinib** stock solution preparation, storage, and use.

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